

Essential Safety and Operational Guide for Handling Imicyafos

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Imicyafos*

Cat. No.: *B1258118*

[Get Quote](#)

This guide provides comprehensive safety protocols, logistical procedures, and disposal plans for the handling of **Imicyafos** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe operational conduct and mitigate risks associated with this compound.

Hazard Identification and Classification

Imicyafos is a nematicide classified as an organophosphorus compound.^[1] It is crucial to understand its potential hazards before handling.

GHS Classification:

- Acute Toxicity, Oral: Category 3 (Toxic if swallowed)^{[2][3]}
- Acute Toxicity, Inhalation: Category 4 (Harmful if inhaled)^[3]
- Skin Corrosion/Irritation: Category 2 (Causes skin irritation)^[4]
- Eye Damage/Irritation: Category 2 (Causes serious eye irritation)^[4]
- Skin Sensitisation: Category 1 (May cause an allergic skin reaction)^[4]
- Hazardous to the Aquatic Environment (Acute and Chronic): Category 1 (Very toxic to aquatic life with long lasting effects)^[2]

Signal Word: Danger[2][3]

Hazard Statements:

- H301: Toxic if swallowed.[3]
- H315: Causes skin irritation.[4]
- H317: May cause an allergic skin reaction.[4]
- H319: Causes serious eye irritation.[4]
- H332: Harmful if inhaled.[3]
- H372: Causes damage to organs through prolonged or repeated exposure.[2]
- H410: Very toxic to aquatic life with long lasting effects.[2]

Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is mandatory to prevent exposure.[5] All PPE should be inspected for integrity before each use.[6]

PPE Category	Specification	Rationale
Respiratory Protection	NIOSH/MSHA approved air-purifying respirator with organic vapor cartridges or a full-face respirator.[7][8]	To prevent inhalation of harmful vapors or mists, especially in poorly ventilated areas.[2][6]
Hand Protection	Chemical-resistant gauntlet gloves (e.g., nitrile rubber, neoprene).[7][9] Avoid leather or fabric gloves.[6]	To prevent skin contact and absorption. Imicyafos causes skin irritation and may cause an allergic reaction.[4][6]
Eye Protection	Chemical splash goggles or a face shield that meets ANSI Z87.1 standards.[5]	To protect eyes from splashes which can cause serious irritation.[4][5]
Body Protection	Chemical-resistant apron and impervious work clothing or coveralls with long sleeves.[2][5][7]	To protect skin from accidental spills and splashes.[2][6]
Footwear	Chemical-resistant boots. Pant legs should be worn outside of boots.[6][10]	To prevent feet and lower legs from exposure, especially during spill cleanup.[6]

Handling and Storage Procedures

Proper handling and storage are critical to maintaining a safe laboratory environment.

Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood or with local exhaust ventilation.[2]
- Avoid contact with skin, eyes, and clothing. Do not breathe vapor or mist.[2][8]
- Do not eat, drink, or smoke in areas where **Imicyafos** is handled.[2]
- Wash hands and face thoroughly after handling.[2][11]

- Use the smallest possible quantities for experiments to minimize waste.[12]

Storage:

- Store in a locked, well-ventilated, and designated pesticide storage area away from direct sunlight and heat sources.[2][13][14][15]
- Keep containers tightly closed and in their original, clearly labeled packaging.[2][13]
- Store away from incompatible materials such as oxidizing agents.[4][11]
- Separate liquid formulations from dry ones, and store liquids on lower shelves to prevent leakage onto other materials.[13][15]
- The storage area floor should be made of a non-porous material like sealed concrete to contain spills.[14]

Emergency Procedures

Immediate and appropriate response to emergencies can significantly reduce harm.

First Aid Measures:

Exposure Route	Immediate Action
Inhalation	Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[2][8]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected skin area gently with plenty of soap and water for 15-20 minutes. Seek immediate medical attention.[2][6][11]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.[2][8][11]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention and show the safety data sheet or product label to the physician.[2][11]

Spill Response:

- Evacuate: Immediately clear the area of all non-essential personnel.
- Ventilate: Ensure the area is well-ventilated.[2]
- Contain: Wearing full PPE, contain the spill using absorbent, non-combustible materials like sand, earth, or vermiculite.[2][16] Do not use combustible materials.
- Collect: Carefully collect the absorbed material into a sealable, labeled container for hazardous waste.[2]
- Clean: Wash the spill area with large amounts of water and decontaminating agents (e.g., detergent).[2][16] Collect cleaning water for disposal; do not let it enter sewers or public waters.[2]

Fire Response:

- **Extinguishing Media:** Use water spray, foam, dry powder, carbon dioxide, or sand. Avoid using a heavy water stream which can spread the material.[2]
- **Hazards:** Containers may explode when heated.[2] Fire may produce irritating or toxic fumes, including nitrogen oxides, sulfur oxides, and cyanide.[2]
- **Firefighter Protection:** Firefighters must wear self-contained breathing apparatus (SCBA) and full protective, fire-resistant clothing.[2][17]
- **Procedure:** In case of a fire, remove movable containers to a safe place if possible. Cool containers exposed to fire with water spray.[2] Prevent fire-fighting water from entering the environment.[2][17]

Disposal Plan

All **Imicyafos** waste is considered hazardous and must be disposed of according to local, state, and federal regulations.[12][18]

Chemical Waste:

- Unused or excess **Imicyafos** must be disposed of as hazardous waste. Do not pour down the drain or discard in regular trash.[12][15]
- Contact a licensed professional waste disposal service to arrange for pickup and disposal.[2]

Container Disposal:

- **Triple Rinse:** Once empty, triple-rinse the container with a suitable solvent (e.g., water).[19]
- **Collect Rinsate:** Add the rinsate to the spray tank or collect it as hazardous waste. Do not pour it on the ground or into drains.[13][18][19]
- **Puncture Container:** Puncture and crush the container to prevent reuse.[19]
- **Dispose:** Dispose of the empty, rinsed container in accordance with local regulations for hazardous waste packaging.[2][18]

Quantitative Data Summary

The following tables summarize key quantitative data for **Imicyafos**.

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	<chem>C11H21N4O2PS</chem>	[3][20]
Molecular Weight	304.35 g/mol	[3][20]
Appearance	Colorless transparent liquid	[2]
Melting Point	-53.3 to -50.5 °C	[2][20]
Boiling Point	391.7 °C	[21]
Flash Point	184 °C	[2]
Density	1.20 g/cm³ (at 20°C)	[2]
Water Solubility	77.6 g/L (at 20°C)	[2][20]
Octanol-Water Partition Coefficient (Log Pow)	1.64 (at 25°C)	[2][20]
Vapor Pressure	1.9×10^{-4} mPa (at 25°C)	[20]

Table 2: Toxicological Data

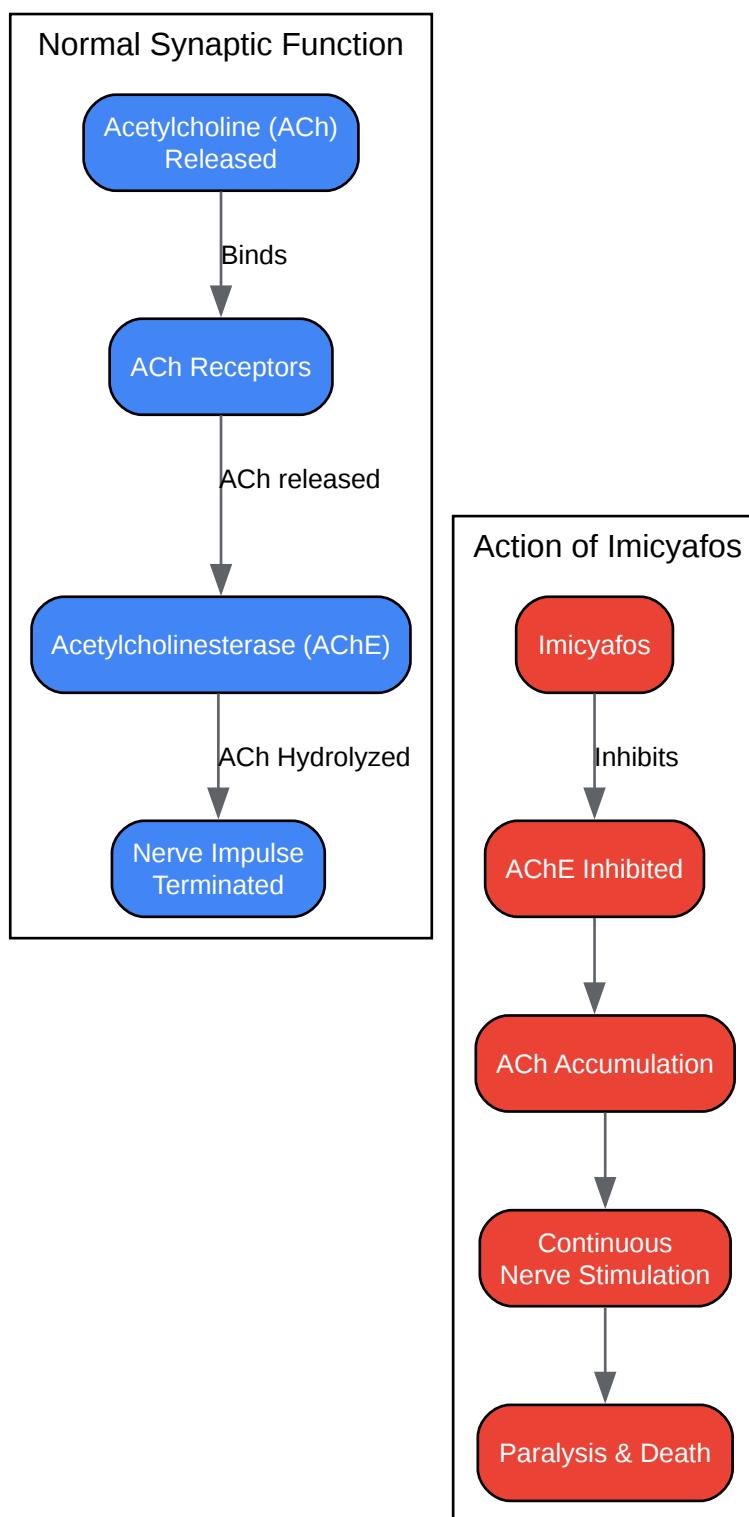
Toxicity Metric	Value & Classification	Source
Acute Oral Toxicity	Category 3	[2][3]
Acute Dermal Toxicity	No classification	[2]
Acute Inhalation Toxicity	Category 4	[2][3]
WHO Classification	Ib (Highly hazardous)	[21]

Note: Experimental protocols for deriving these toxicological values are not detailed in the available public documentation. These studies are typically conducted under standardized guidelines (e.g., OECD) by the manufacturer or regulatory agencies.

Diagrams: Workflows and Mechanism of Action

Mechanism of Action

Imicyafos is an organophosphate nematicide that acts as an Acetylcholinesterase (AChE) inhibitor.^{[1][21]} AChE is a critical enzyme that breaks down the neurotransmitter acetylcholine. By inhibiting AChE, **Imicyafos** causes an accumulation of acetylcholine at nerve synapses, leading to continuous nerve stimulation, paralysis, and ultimately death in target pests.^[1]



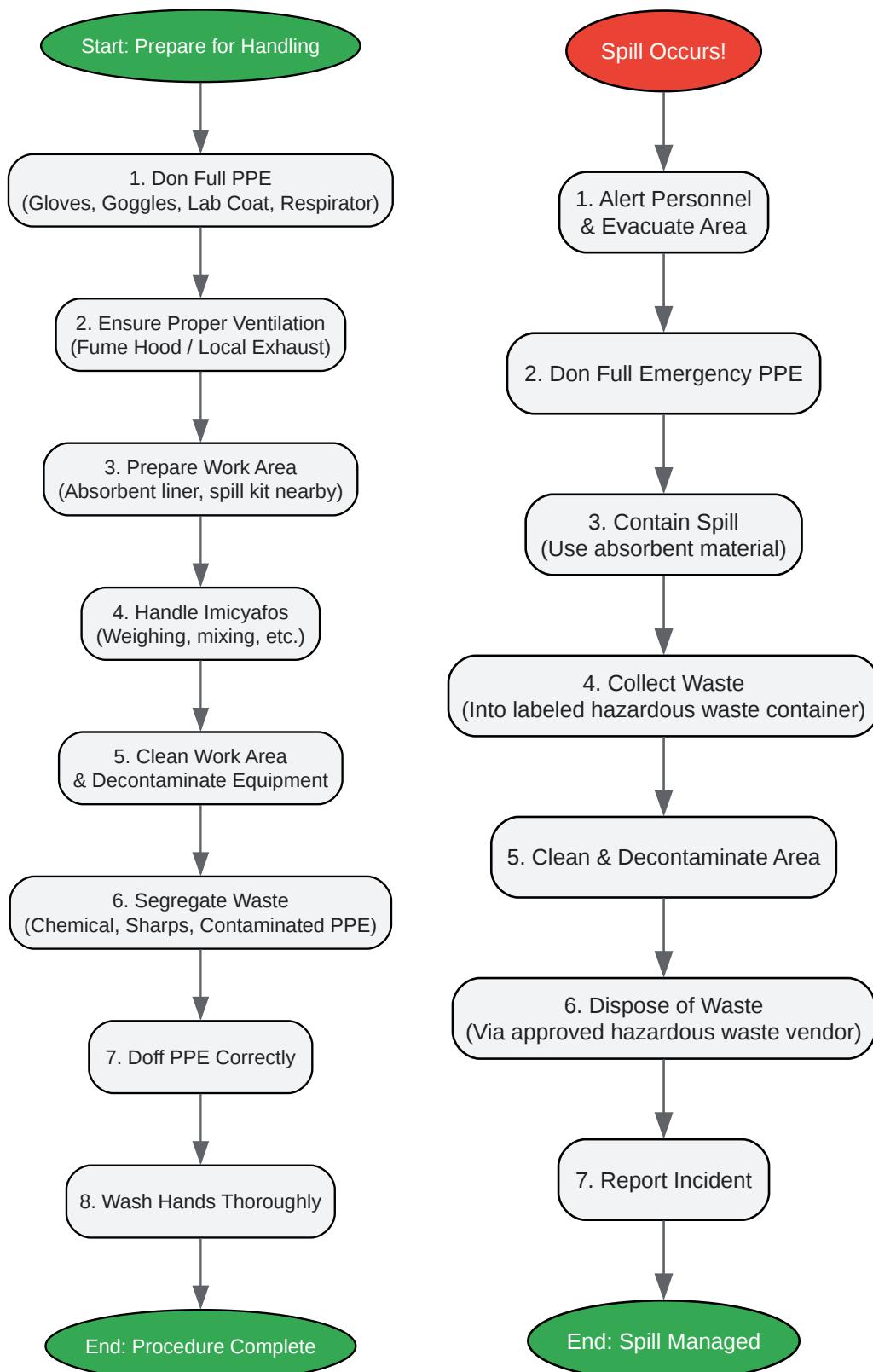
[Click to download full resolution via product page](#)

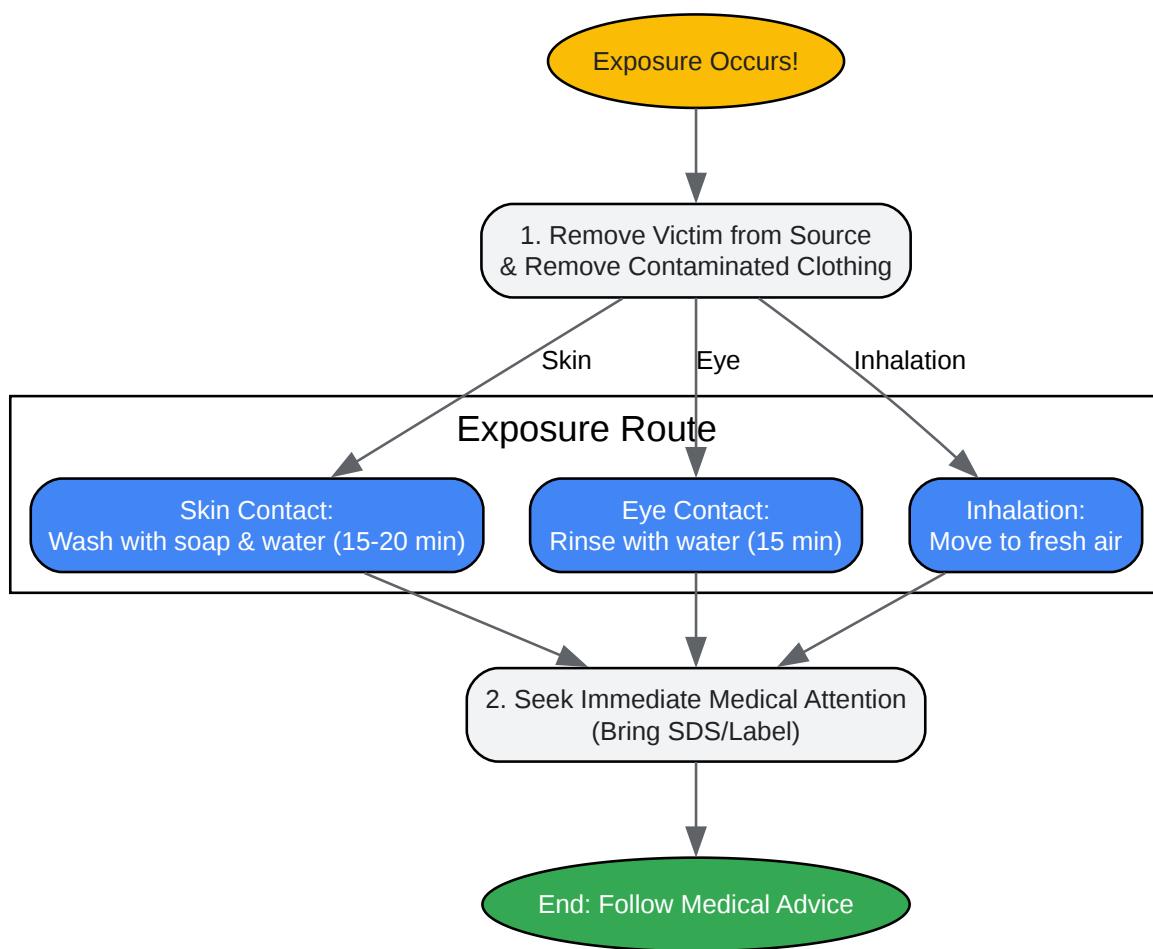
Caption: Mechanism of action for **Imicyafos** as an AChE inhibitor.

Experimental and Safety Workflows

The following diagrams provide step-by-step procedural guidance for key operational scenarios involving **Imicyafos**.

Routine Handling Workflow





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 140163-89-9: Imicyafos | CymitQuimica [cymitquimica.com]
- 2. direct.hpc-j.co.jp [direct.hpc-j.co.jp]
- 3. Imicyafos | C11H21N4O2PS | CID 18772487 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. hpc-standards.com [hpc-standards.com]
- 5. extension.missouri.edu [extension.missouri.edu]

- 6. CCOHS: Landscaping - Pesticides - Personal Protective Equipment [ccohs.ca]
- 7. Personal safety and protective clothing [fao.org]
- 8. accustandard.com [accustandard.com]
- 9. Pesticide use and personal protective equipment [health.vic.gov.au]
- 10. osha.oregon.gov [osha.oregon.gov]
- 11. images.thdstatic.com [images.thdstatic.com]
- 12. epa.gov [epa.gov]
- 13. umass.edu [umass.edu]
- 14. crec.ifas.ufl.edu [crec.ifas.ufl.edu]
- 15. youtube.com [youtube.com]
- 16. Plan for Emergencies – Pesticide Environmental Stewardship [pesticidestewardship.org]
- 17. Major emergencies [fao.org]
- 18. Disposal of Pesticides [npic.orst.edu]
- 19. m.youtube.com [m.youtube.com]
- 20. IMICYAFOS CAS#: 140163-89-9 [m.chemicalbook.com]
- 21. Imicyafos [sitem.herts.ac.uk]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling Imicyafos]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1258118#personal-protective-equipment-for-handling-imicyafos\]](https://www.benchchem.com/product/b1258118#personal-protective-equipment-for-handling-imicyafos)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com